

An In-depth Technical Guide to Triethyl Ethane-1,1,2-tricarboxylate

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Compound of Interest

Compound Name: Triethyl ethane-1,1,2-tricarboxylate

Cat. No.: B125765

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This guide provides a comprehensive overview of **Triethyl ethane-1,1,2-tricarboxylate**, including its chemical identity, physicochemical properties, and key experimental protocols relevant to researchers, scientists, and professionals in drug development.

Nomenclature

- IUPAC Name: **triethyl ethane-1,1,2-tricarboxylate**[\[1\]](#)
- CAS Number: 7459-46-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Synonyms

This compound is known by several other names in scientific literature and commercial databases:

- Triethyl 1,1,2-ethanetricarboxylate[\[1\]](#)[\[2\]](#)
- 1,1,2-Ethanetricarboxylic acid, triethyl ester[\[1\]](#)[\[2\]](#)[\[5\]](#)
- 1,1,2-Tricarbethoxyethane[\[2\]](#)[\[5\]](#)
- 2-Ethoxycarbonylsuccinic acid diethyl ester[\[1\]](#)[\[2\]](#)
- Diethyl 2-(ethoxycarbonyl)butanedioate[\[4\]](#)[\[6\]](#)
- Diethyl 2-carbethoxysuccinate[\[2\]](#)

- Ethane-1,1,2-tricarboxylic acid, triethyl ester[1][5]
- Triethyl ethane tricarboxylate[1][4][5]

Physicochemical Properties

The quantitative data for **Triethyl ethane-1,1,2-tricarboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₈ O ₆	[1][3][5]
Molecular Weight	246.26 g/mol	[1][2][4]
Appearance	Clear colorless to pale yellow liquid	[2][7]
Boiling Point	99 °C @ 0.5 mmHg 134-135 °C @ 2.5 Torr	[4][8]
Density	1.074 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.429	[4]
Flash Point	> 230 °F (> 110 °C)	[4][9]
Solubility	Soluble in chloroform, ethyl acetate. Limited solubility in water.	[2][4]
InChI	InChI=1S/C11H18O6/c1-4-15-9(12)7-8(10(13)16-5-2)11(14)17-6-3/h8H,4-7H2,1-3H3	[1]
InChIKey	TVWZLLYAJDSSCJ-UHFFFAOYSA-N	[1][2][3]
SMILES	CCOC(=O)CC(C(=O)OCC)C(=O)OCC	[1][3]

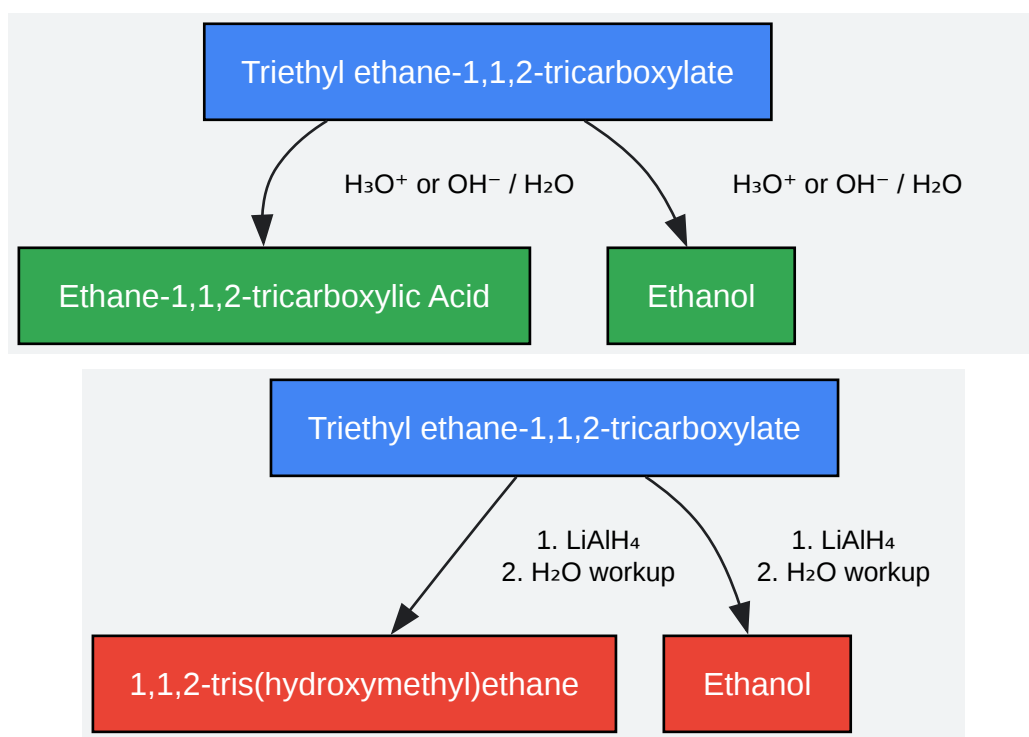
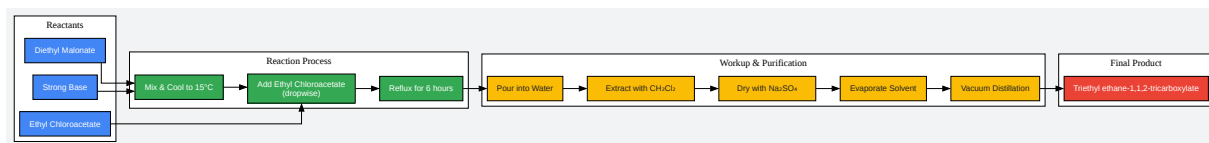
Experimental Protocols

Synthesis of Triethyl Ethane-1,1,2-tricarboxylate

A common and well-documented method for the synthesis of this compound is through the reaction of diethyl malonate with ethyl chloroacetate.^[2]

Methodology:

- After cooling a reaction mixture to 15°C, ethyl chloroacetate (0.095 mol) is added dropwise over a period of time.^[4]
- Following the addition, the reaction mixture is refluxed for a duration of 6 hours.^[4]
- Once the reaction is complete, the mixture is poured into 2 liters of water.^[4]
- The organic phase is then extracted three times with dichloromethane (500 mL for each extraction).^[4]
- The combined organic extracts are dried using anhydrous sodium sulfate, followed by filtration.^[4]
- The solvent is evaporated to yield an oily crude product.^[4]
- The final product, **triethyl ethane-1,1,2-tricarboxylate**, is purified by vacuum distillation. This process has a reported yield of 89%.^[4]



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